

A Researcher's Guide to Validating Anti-5-Formylcytosine (5fC) Antibody Specificity

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Compound of Interest

Compound Name: 2'-Deoxy-5-formylcytidine

Cat. No.: B3039150

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For researchers, scientists, and drug development professionals, the accurate detection of 5-formylcytosine (5fC), a key intermediate in DNA demethylation, is crucial for advancing our understanding of epigenetic regulation in health and disease. The specificity of the primary antibody used in immunoassays is paramount for generating reliable and reproducible data. This guide provides an objective comparison of commercially available anti-5fC antibodies, supported by experimental data and detailed protocols to aid in the selection and validation of the most suitable antibody for your research needs.

The dynamic nature of DNA methylation and its oxidized derivatives, including 5fC, necessitates highly specific tools for their detection.[1] Cross-reactivity of anti-5fC antibodies with other cytosine modifications, such as 5-methylcytosine (5mC), 5-hydroxymethylcytosine (5hmC), and 5-carboxylcytosine (5caC), can lead to inaccurate conclusions. Therefore, rigorous validation of antibody specificity is a critical first step in any study involving 5fC analysis.

Comparative Analysis of Commercial Anti-5-Formylcytosine Antibodies

To assist researchers in their selection process, the following table summarizes the specificity of several commercially available anti-5fC antibodies based on data provided by the manufacturers. The primary method for assessing specificity is dot blot analysis, where the antibody is tested for its reactivity against DNA substrates containing unmodified cytosine (C), 5mC, 5hmC, 5fC, and 5caC.

Antibody (Supplier, Cat. No.)	Type	Host	Validated Applications	Specificity Summary (Dot Blot/ELISA)	Cross- reactivity
Diagenode, C15310200	Polyclonal	Rabbit	DIP, ELISA	Titer estimated to be >1:100,000 by ELISA against the immunogen.	Data not explicitly provided, but described as "highly specific".
Invitrogen (Thermo Fisher), MA5- 44549 (Clone: RM477)	Recombinant Monoclonal	Rabbit	ELISA, Dot Blot	High specificity for 5fC in ELISA with minimal signal against C, 5mC, 5hmC, and 5caC containing DNA. [2]	Low to no cross- reactivity with C, 5mC, 5hmC, and 5caC observed in ELISA. [2]
Active Motif, 61227/61228	Polyclonal	Rabbit	Western Blot, IF, Dot Blot, ICC	Specific for 5- formylcytidine in dot blot analysis.	No obvious cross- reactivity with 5- carboxylcytidine, 5- hydroxymethylcytidine, 5-methylcytidine, or unmodified cytidine in dot blot.

Creative Diagnostics, DPABB- JX158	Polyclonal	Rabbit	WB, IF/ICC, Dot Blot	High specificity and affinity for 5- formylcytidine .[3]	Information not explicitly provided.
Abcam, ab231898	Polyclonal	Rabbit	IP	Recognizes 5- formylcytosin e.	Information not explicitly provided.

Note: This table is based on information provided by the respective manufacturers and is not an exhaustive list of all available antibodies. Researchers are encouraged to perform their own validation experiments.

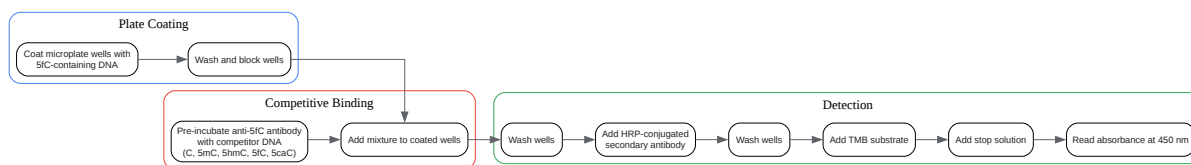
Key Experimental Protocols for Antibody Validation

The following are detailed protocols for common techniques used to validate the specificity of anti-5fC antibodies.

Dot Blot Assay

This is a simple and effective method for assessing antibody specificity against various DNA modifications.

Experimental Workflow:



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References

- 1. Protein interactions at oxidized 5-methylcytosine bases - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 5-Formylcytosine (5-fC) Recombinant Monoclonal Antibody (RM477) (MA5-44549) [thermofisher.com]

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